

# Application Notes and Protocols for High-Throughput Screening of CFTR Potentiators

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## Compound of Interest

Compound Name: *Ivacaftor hydrate*

Cat. No.: *B1139302*

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## Introduction

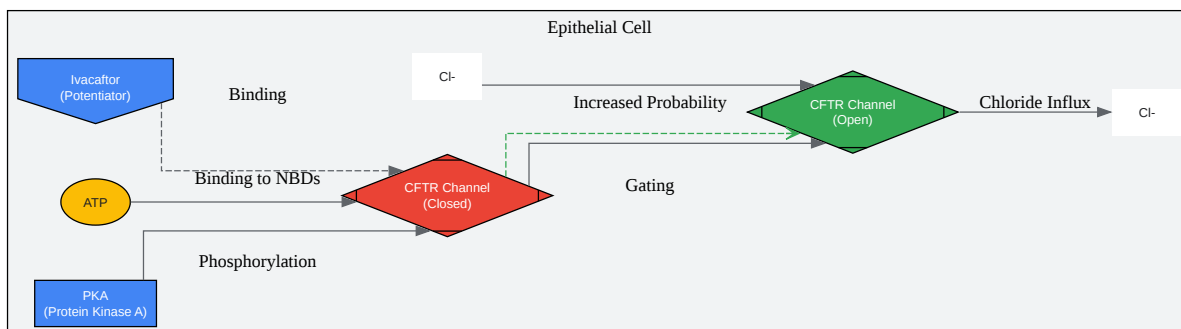
Cystic Fibrosis (CF) is a life-threatening genetic disorder caused by mutations in the gene encoding the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) protein.<sup>[1]</sup> The CFTR protein is an ion channel responsible for the transport of chloride ions across the cell membrane of epithelial cells.<sup>[1]</sup> Mutations in the CFTR gene can lead to a dysfunctional protein, resulting in the accumulation of thick, sticky mucus in various organs, particularly the lungs and digestive system.

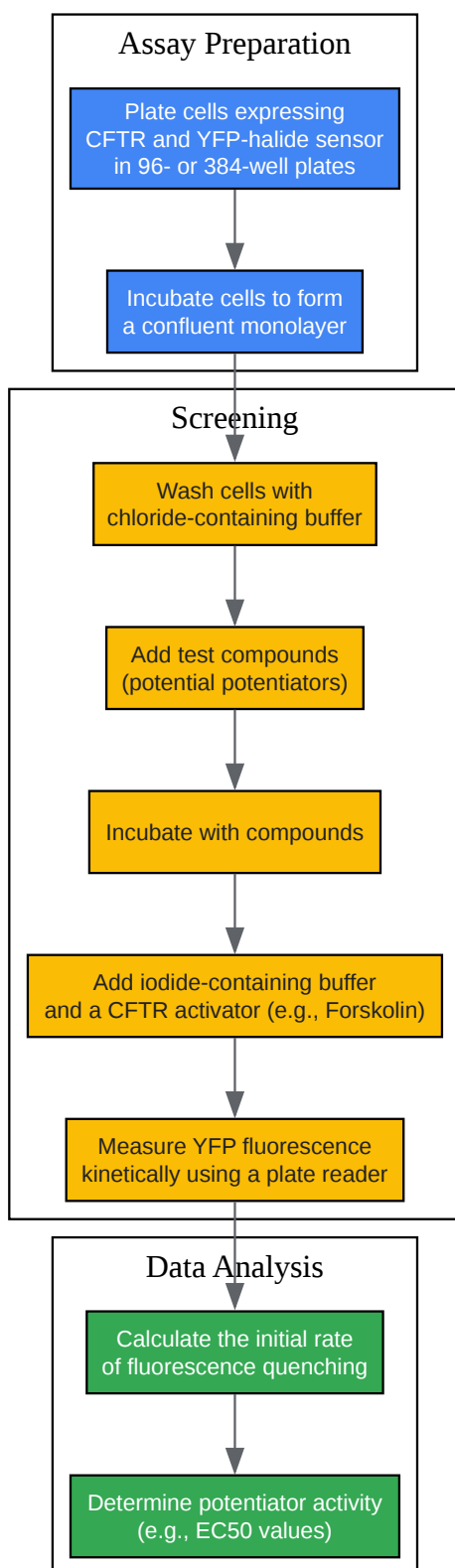
CFTR potentiators are a class of drugs that aim to restore the function of the CFTR protein by increasing the channel's opening probability (gating). Ivacaftor (Kalydeco®) is a prime example of a CFTR potentiator that has shown significant clinical benefit for patients with specific CFTR mutations.<sup>[2][3][4]</sup> High-throughput screening (HTS) assays are crucial for the discovery and development of new CFTR potentiators. This document provides detailed application notes and protocols for a common HTS assay used to identify and characterize CFTR potentiators like Ivacaftor.

## CFTR Signaling and Potentiator Mechanism of Action

The CFTR channel is a member of the ATP-binding cassette (ABC) transporter superfamily. Its activation is a complex process involving phosphorylation by protein kinase A (PKA) and binding of ATP to its nucleotide-binding domains (NBDs), which leads to channel opening and chloride ion transport.[5][6] In many CF-causing mutations, the channel's ability to open is impaired.

CFTR potentiators, such as Ivacaftor, work by binding directly to the CFTR protein and increasing the likelihood that the channel will be in an open state, thereby facilitating increased chloride ion flow.[2][7] This mechanism of action helps to restore the normal physiological function of the epithelial cells.





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## References

- 1. Cystic fibrosis - Wikipedia [en.wikipedia.org]
- 2. journals.physiology.org [journals.physiology.org]
- 3. researchgate.net [researchgate.net]
- 4. go.drugbank.com [go.drugbank.com]
- 5. Assays of CFTR Function In Vitro, Ex Vivo and In Vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 6. High-Throughput Screening of Libraries of Compounds to Identify CFTR Modulators | Springer Nature Experiments [experiments.springernature.com]
- 7. pubcompare.ai [pubcompare.ai]
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